

Comparative Stability & Potency Guide: N-Benzoylphosphotriamide vs. Phenylphosphorodiamidate

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Compound of Interest

Compound Name: *N-Benzoylphosphotriamide*

CAS No.: 27809-58-1

Cat. No.: B1202242

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Executive Summary

This technical guide provides a comparative analysis of **N-Benzoylphosphotriamide** (N-BPT) and Phenylphosphorodiamidate (PPD/PPDA). Both compounds are potent urease inhibitors functioning as transition-state analogs. However, their application is differentiated by their hydrolytic stability profiles and inhibition kinetics.

- **Phenylphosphorodiamidate (PPD):** The historical reference standard. It exhibits high potency but suffers from rapid hydrolytic degradation in acidic and soil environments (hours), limiting its long-term efficacy in agriculture.
- **N-Benzoylphosphotriamide (N-BPT):** A structurally distinct N-acyl phosphoramidate. It demonstrates superior potency in specific biological contexts (e.g., *Ureaplasma urease* nM) but shares the class-wide susceptibility to acid-catalyzed hydrolysis, restricting its oral bioavailability for therapeutic targets like *H. pylori*.

Chemical Identity & Mechanism of Action[1]

Both compounds inhibit urease by mimicking the tetrahedral transition state of urea hydrolysis. They bind to the nickel-containing active site, blocking substrate access.

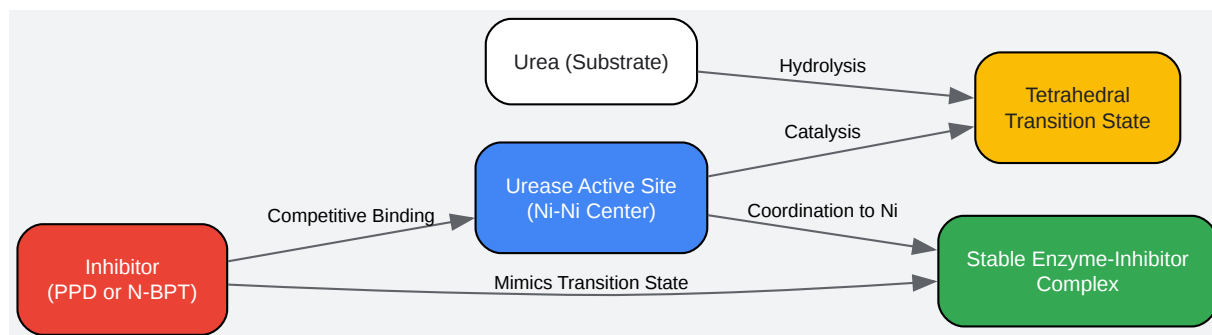
Structural Comparison

Feature	N-Benzoylphosphotriamide (N-BPT)	Phenylphosphorodiamidate (PPD)
Core Structure	Phosphotriamide ()	Phosphorodiamidate ()
Key Substituent	N-Benzoyl group (Amide linkage)	Phenyl group (Ester linkage)
Binding Mode	Bidentate coordination to Ni ions	Bidentate coordination to Ni ions
Primary Utility	Biomedical research (Ureaplasma, Proteus)	Soil Science / Agriculture (Historical)

Mechanism of Inhibition (Transition State Analog)

Urease catalyzes urea hydrolysis via a carbamate intermediate. Both inhibitors possess a phosphoryl group (

) that mimics the carbonyl of urea but forms a stable, non-hydrolyzable complex with the active site nickel ions.



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Figure 1: Mechanism of competitive inhibition where PPD and N-BPT mimic the urea transition state, locking the enzyme in an inactive complex.

Stability Analysis & Half-Life Data

The limiting factor for both inhibitors is hydrolytic stability. The phosphorus-heteroatom bond is susceptible to cleavage, particularly in acidic environments or biologically active soil matrices.

Phenylphosphorodiamidate (PPD) Stability

PPD is well-documented to degrade via P-O bond cleavage. Its half-life is heavily pH-dependent.^[1]

- Acidic Conditions: Rapid hydrolysis. The phenyl ester bond cleaves to release phenol and diamidophosphate.
- Alkaline/Soil Conditions: Hydrolysis is accelerated by soil colloids and higher pH.
- Data Summary:
 - Solution (): hours.
 - Soil Surface ()

):

hours (Rapid loss of efficacy).[2]

- Soil Mix (Neutral):

hours.

N-Benzoylphosphotriamide (N-BPT) Stability

N-BPT belongs to the class of N-acylphosphoric triamides. While highly potent, the N-acyl group activates the P-N bond, making it chemically labile in strong acids.

- Potency vs. Stability: In biological assays (e.g., human urine, pH 6.0–7.0), N-BPT remains functional long enough to exhibit nanomolar inhibition (nM).
- Acid Instability: Similar to its analog fluorofamide, N-BPT is unstable in gastric environments (pH < 4), degrading into benzamide and phosphoric triamide derivatives. This instability precludes its use as an oral monotherapy for gastric ulcers caused by *H. pylori* without encapsulation.
- Comparison: N-BPT is generally less stable than alkyl-phosphoramides (like NBPT) in soil but offers higher immediate potency than PPD in specific microbial assays.

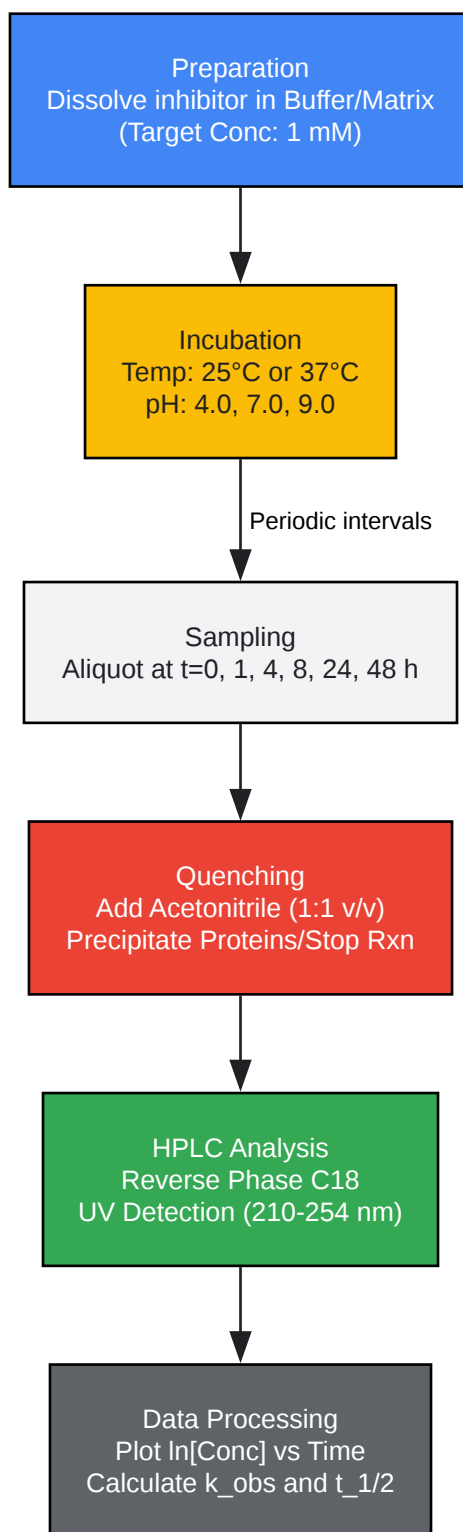
Comparative Performance Table

Parameter	Phenylphosphorodiamidate (PPD)	N-Benzoylphosphotriamide (N-BPT)
Inhibition Potency ()	nM (varies by species)	7 nM (Ureaplasma urealyticum)
Half-Life (Soil/Neutral)	hours	Functional for assay duration (h)
Half-Life (Acidic pH < 4)	hour (Rapid Hydrolysis)	hour (Rapid Hydrolysis)
Degradation Products	Phenol + Diamidophosphate	Benzamide + Phosphoric Triamide
Primary Limitation	Short half-life in soil (volatilization risk)	Acid lability (gastric degradation)

Experimental Protocol: Half-Life Determination

To validate the stability of these compounds in your specific media (plasma, soil extract, or buffer), use the following High-Performance Liquid Chromatography (HPLC) protocol. This method is self-validating via the detection of degradation products (e.g., Phenol for PPD, Benzamide for N-BPT).

Workflow Diagram



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Figure 2: Step-by-step workflow for determining kinetic stability (half-life) using HPLC.

Detailed Methodology

- System: HPLC with UV-Vis detector (e.g., Agilent 1200 series).
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse, mm, 5 m).
- Mobile Phase:
 - Solvent A: Water + 0.1% Formic Acid.
 - Solvent B: Acetonitrile.
 - Gradient: 5% B to 95% B over 15 minutes.
- Detection:
 - PPD: Monitor at 260 nm (Phenyl absorption).
 - N-BPT: Monitor at 230–254 nm (Benzoyl absorption).
- Calculation:
 - Plot natural log of peak area () vs. time ().
 - Slope = (rate constant).
 - Half-life .

Implications for Research & Development

When to use Phenylphosphorodiamidate (PPD):

- Soil Science: Use as a benchmark when testing new agricultural urease inhibitors. It is the "standard" for short-term inhibition.
- Mechanistic Studies: Useful for crystallographic studies of urease active sites due to its well-characterized binding mode.

When to use N-Benzoylphosphotriamide (N-BPT):

- High-Potency Assays: Ideal for in vitro screening where maximum inhibition is required at low concentrations (nM).
- Medical Research: Specifically effective against *Ureaplasma* and *Proteus* species in urine-based assays (neutral pH).
- Avoid: Do not use in highly acidic buffers or long-term soil incubation without encapsulation, as hydrolysis will yield false negatives.

References

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